

Personal protective equipment for handling Formoterol fumarate hydrate

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Compound of Interest

Compound Name: Formoterol fumarate hydrate

Cat. No.: B10787313

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Standard Operating Procedure: Handling Formoterol Fumarate Hydrate

This document provides essential safety and logistical guidance for the handling and disposal of **Formoterol fumarate hydrate**. Adherence to these procedures is critical for the safety of all laboratory personnel. **Formoterol fumarate hydrate** is a potent, physiologically active substance that is harmful if inhaled and is suspected of damaging fertility or the unborn child.[1][2] It can also cause damage to organs through prolonged or repeated exposure.[1][2][3] Therefore, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Hazard Overview

- Primary Routes of Exposure: Inhalation, skin contact, eye contact.[4]
- Acute Effects: Fatal or harmful if inhaled.[2][5][6] May cause skin and eye irritation.[5][6]
- Chronic Effects: Suspected of damaging fertility or the unborn child.[1][6] Causes damage to organs through single, prolonged, or repeated exposure.[1][3][6]
- Environmental Hazards: Harmful to aquatic life with long-lasting effects.[1][2][6] Avoid release to the environment.[1][5][6]

Personal Protective Equipment (PPE)

The selection and proper use of PPE is the primary defense against exposure. All PPE must be donned before entering the designated handling area and doffed before exiting.

Table 1: PPE Specifications for Handling **Formoterol Fumarate Hydrate**

PPE Component	Specification	Purpose	Applicable Scenarios
Respiratory Protection	NIOSH-approved P3/P100 particulate respirator with a minimum protection factor of 200.[5][6][7]	To prevent inhalation of airborne particles and aerosols.	Mandatory for all handling activities, especially when working with the powdered form or when aerosols may be generated.[1][6]
Hand Protection	Double gloving with powder-free nitrile or neoprene gloves.[5][6][7] Inner glove cuffs should be under the gown cuff, and outer glove cuffs should be over the gown cuff.	To prevent dermal absorption of the compound.	Mandatory for all handling activities, including weighing, dissolution, and administration.[7]
Eye & Face Protection	ANSI Z87.1 compliant safety goggles.[5][6][7]	To protect eyes from splashes or airborne particles.	Mandatory for all handling activities.
Full-face shield worn over safety goggles.	Provides an additional layer of protection for the face from splashes.	Recommended when there is a significant risk of splashing (e.g., preparing concentrated solutions).[7]	
Body Protection	Disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene).[7]	To protect skin and personal clothing from contamination.	Mandatory for all handling activities.
Shoe Covers	Disposable, slip-resistant shoe covers.	To prevent the tracking of	Required when entering the

contaminants out of
the handling area.

designated handling
area.[7]

Operational Plan: Step-by-Step Handling Procedures

All manipulations of **Formoterol fumarate hydrate**, particularly in its powdered form, must be conducted within a certified chemical fume hood, biological safety cabinet, or glove box to minimize inhalation exposure.[1][4]

3.1. Preparation and Weighing

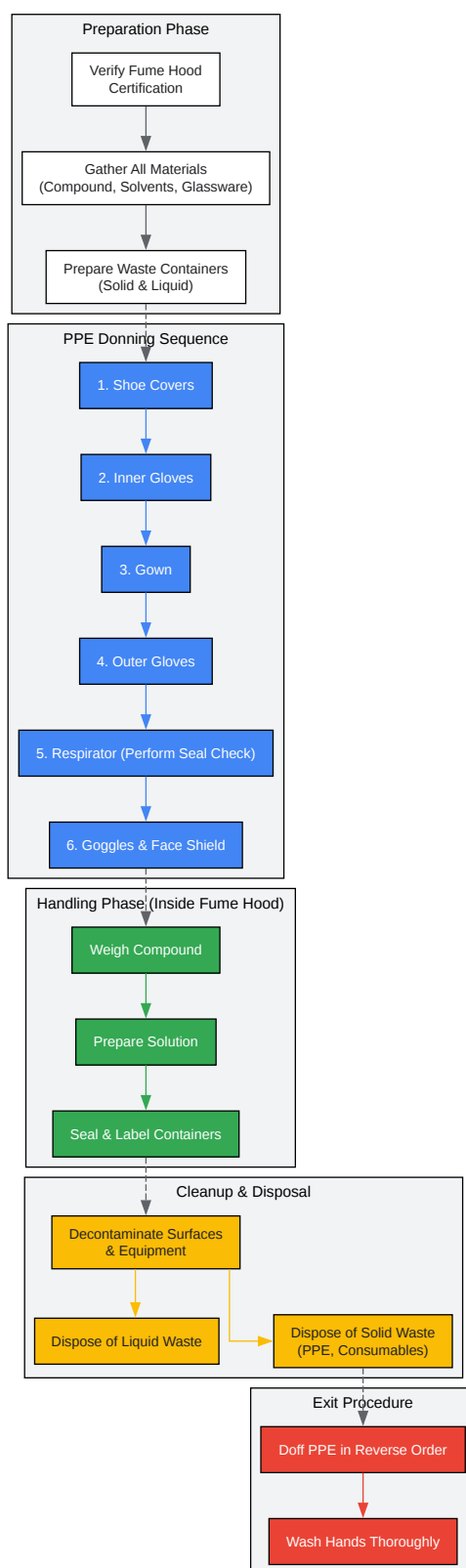
- Designate Area: Cordon off a specific area for handling the compound.
- Engineering Controls: Ensure the chemical fume hood or other containment device is functioning correctly.
- Don PPE: Follow a systematic donning procedure as outlined in the workflow diagram below.
- Grounding: Ground and bond the container and receiving equipment to prevent static discharge.[5][6]
- Weighing: Weigh the powdered compound carefully on a tared weigh paper or in a container within the fume hood. Avoid generating dust.[1] Use a damp covering over the surrounding spill area to minimize dust entry into the air if a small spill occurs.[3]

3.2. Solution Preparation

- Add Solvent: Slowly add the desired solvent to the vessel containing the weighed powder.
- Mixing: Gently swirl or stir the mixture to dissolve the compound. Avoid splashing.
- Container Sealing: Tightly close all containers immediately after use.[5][6]

3.3. Post-Handling

- Decontamination: Wipe down all surfaces, equipment, and containers within the fume hood with an appropriate cleaning agent.
- Doff PPE: Remove PPE in the designated doffing area, turning gloves and gowns inside out to contain contamination.[\[8\]](#)
- Hand Hygiene: Wash hands thoroughly with soap and water immediately after removing PPE.[\[2\]](#)[\[3\]](#)



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Caption: Workflow for Safely Handling **Formoterol Fumarate Hydrate**.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and accidental exposure.^[7]

- Contaminated PPE: All disposable PPE (gloves, gown, shoe covers, etc.) must be considered hazardous waste. Place items in a labeled, sealed, and puncture-resistant hazardous waste container immediately after doffing.^[7]
- Unused Compound and Contaminated Materials: Dispose of unused compound and any contaminated consumables (e.g., weigh paper, pipette tips) as hazardous chemical waste.^[1]
^[2] Collect spilled powder without creating dust and place it into a tightly closed container for disposal.^[5]
- Liquid Waste: Collect all solutions containing **Formoterol fumarate hydrate** in a designated, sealed hazardous waste container.
- Environmental Precautions: Do not allow the compound or its solutions to enter the water system, drains, or soil.^[5]
- Regulations: All waste must be disposed of according to local, state, and federal regulations.

Emergency Procedures: First Aid

In case of exposure, immediate action is required. Helpers should ensure their own protection before assisting.^[5]^[6]

- Inhalation: Immediately move the affected person to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.^[1]^[5]^[6] Symptoms of poisoning may be delayed; the exposed individual should be monitored for at least 48 hours.
^[5]^[6]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water.^[5]^[6] Seek medical attention.^[1]
- Eye Contact: Immediately rinse eyes continuously with water for several minutes.^[5]^[6] Seek medical attention.^[5]^[6]

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[5][6]

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